

An In-depth Technical Guide to the Reaction of Selenic Acid with Gold

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Compound of Interest					
Compound Name:	Selenic acid				
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical reaction between elemental gold and **selenic acid**. Historically recognized as one of the few single acids capable of dissolving gold, this reaction has been subject to renewed investigation, leading to a modern understanding of its products and mechanisms. This document details the reaction conditions, synthesis protocols, and product characterization, offering valuable insights for professionals in chemistry and materials science.

Reaction Overview

Hot, concentrated **selenic acid** (H₂SeO₄) reacts with gold (Au) to form a reddish-yellow solution.[1] For many years, the product of this reaction was believed to be gold(III) selenate, Au₂(SeO₄)₃.[2] However, more recent studies have identified the crystalline product as a mixed-valence gold selenite-selenate, Au₂(SeO₃)₂(SeO₄).[3][4][5][6] This discovery indicates a more complex redox process than previously understood, where **selenic acid** acts as both a ligand source and an oxidizing agent, with some of it being reduced to selenium dioxide (which can then form selenites). The historically cited reaction is:

$$2Au + 6H2SeO4 \rightarrow Au2(SeO4)3 + 3H2SeO3 + 3H2O[7]$$

The formation of the selenite-selenate suggests a reaction closer to:

$$2Au + 6H2SeO4 \rightarrow Au2(SeO3)2(SeO4) + 3H2O + SeO2 + O2 (Simplified representation)$$



This guide will cover both the historical context and the current understanding of this fascinating reaction.

Quantitative Data Summary

The dissolution of gold in **selenic acid** is highly dependent on the acid concentration and temperature. The following table summarizes the available quantitative data on the reaction conditions.

Selenic Acid Concentration (%)	Temperature (°C)	Reaction Time	Observations	Reference
98	154	13 hours	Complete dissolution of gold wire.	[2][8]
98	130	3 days	Complete dissolution of gold wire.	[8]
87	154	13 days	Complete dissolution of gold wire.	[2][8]
87	130	>13 days	Incomplete dissolution.	[8]
67	154	>26 days	No reaction observed.	[8]
Concentrated	~230	-	Reaction begins.	[1]
Concentrated	~300	-	Reaction proceeds readily.	[1]
98	~150	>10 hours	Complete dissolution of gold wire.	[9]



Experimental Protocols

This section provides detailed methodologies for the synthesis of the gold-selenium compounds.

Synthesis of Gold Selenite-Selenate (Au₂(SeO₃)₂(SeO₄))

This protocol is based on modern structural characterization and is the recommended procedure for obtaining a well-defined crystalline product.[3][4][5][6]

Materials:

- Elemental gold (powder or foil)
- Concentrated **selenic acid** (H₂SeO₄)
- Teflon-lined steel autoclave

Procedure:

- Place elemental gold into the Teflon liner of a steel autoclave.
- Add an excess of concentrated selenic acid to the liner.
- Seal the autoclave and heat it to a temperature between 150°C and 200°C.
- Maintain the temperature for a period of several days to allow for the complete reaction and crystallization.
- After the reaction period, cool the autoclave to room temperature slowly.
- Orange-yellow single crystals of Au₂(SeO₃)₂(SeO₄) will have formed.
- Carefully decant the excess selenic acid.
- Wash the crystals with a small amount of deionized water and dry them.

Historical Preparation of "Gold(III) Selenate"



This protocol is based on earlier reports and is provided for historical context. The product of this synthesis is likely a mixture or the selenite-selenate described above.[1][9]

Materials:

- Gold leaf or fine gold wire
- Concentrated **selenic acid** (98%)
- Quartz tube or other suitable reaction vessel

Procedure:

- Place the gold into the quartz tube.
- Add concentrated selenic acid.
- Heat the mixture to approximately 300°C. The reaction is noted to begin at around 230°C but proceeds more rapidly at higher temperatures.[1]
- Continue heating until the gold is completely dissolved, which will be indicated by the formation of a reddish-yellow solution.
- Cool the solution. Upon cooling, small yellow crystals may separate.
- To induce further precipitation, the concentrated solution can be diluted with water.
- Isolate the resulting yellow crystals by filtration, wash with a small amount of water, and dry.

Product Characterization

The primary and well-characterized product of the reaction is gold selenite-selenate, Au₂(SeO₃)₂(SeO₄).

Crystallographic Data:

- Crystal System: Orthorhombic
- Space Group: Cmc21



Unit Cell Parameters: a = 1689.1 pm, b = 630.13 pm, c = 832.7 pm[3][4]

Thermal Stability:

- Au₂(SeO₃)₂(SeO₄) is thermally stable up to approximately 370°C.
- Above this temperature, it undergoes a single-step decomposition to yield elemental gold.[3]
 [4][5]

Spectroscopic Data:

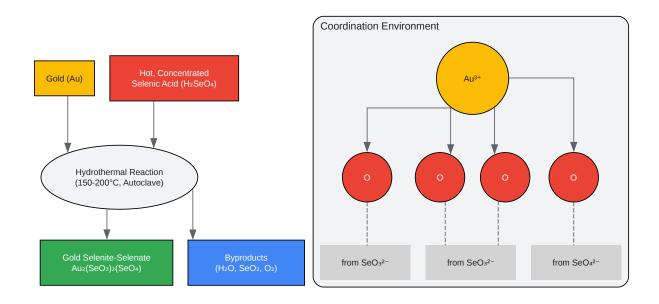
- Infrared (IR) and Raman Spectroscopy: The spectra show characteristic bands for both selenite (SeO₃²⁻) and selenate (SeO₄²⁻) groups, confirming the mixed-anion nature of the compound.[3][4][5]
- Solid-State NMR Spectroscopy: ⁷⁷Se NMR spectra reveal distinct signals corresponding to the different chemical environments of the selenium atoms in the selenite and selenate ions. [3][4][5]

Diagrams

Reaction Pathway and Product Structure

The following diagram illustrates the reaction of gold with **selenic acid** to form gold selenite-selenate and the coordination environment of the gold atom in the resulting crystal structure.





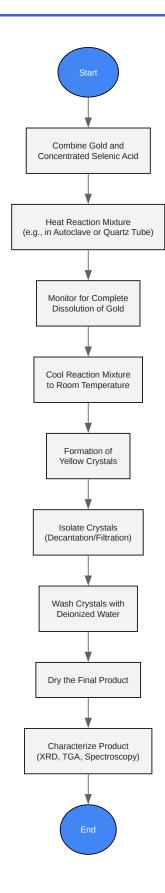
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Caption: Reaction pathway for the formation of gold selenite-selenate.

Experimental Workflow

This diagram outlines the general experimental workflow for the reaction of gold with **selenic** acid.





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Caption: General experimental workflow for reacting gold with selenic acid.



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